

# In-Depth Technical Guide: 9H-Fluoren-2-ol-d9

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## Compound of Interest

Compound Name: 9H-Fluoren-2-ol-d9

Cat. No.: B564382

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical and chemical properties of **9H-Fluoren-2-ol-d9**, a deuterated analog of 2-hydroxyfluorene. The information presented is intended to support research and development activities where this compound is utilized.

## Physical and Chemical Properties

**9H-Fluoren-2-ol-d9** is characterized as an off-white solid.<sup>[1]</sup> While detailed experimental data for the deuterated compound is limited, the physical properties of its non-deuterated counterpart, 9H-Fluoren-2-ol, can provide valuable context for its handling and application.

## Summary of Quantitative Data

The following table summarizes the key quantitative data available for **9H-Fluoren-2-ol-d9** and its non-deuterated form.

Property	9H-Fluoren-2-ol-d9	9H-Fluoren-2-ol (for reference)
Molecular Formula	C <sub>13</sub> HD <sub>9</sub> O	C <sub>13</sub> H <sub>10</sub> O
Molecular Weight	191.27 g/mol [1][2]	182.22 g/mol
Appearance	Off-White Solid[1]	Light cream or Off-white Powder Solid
Storage	2-8°C Refrigerator[1]	N/A

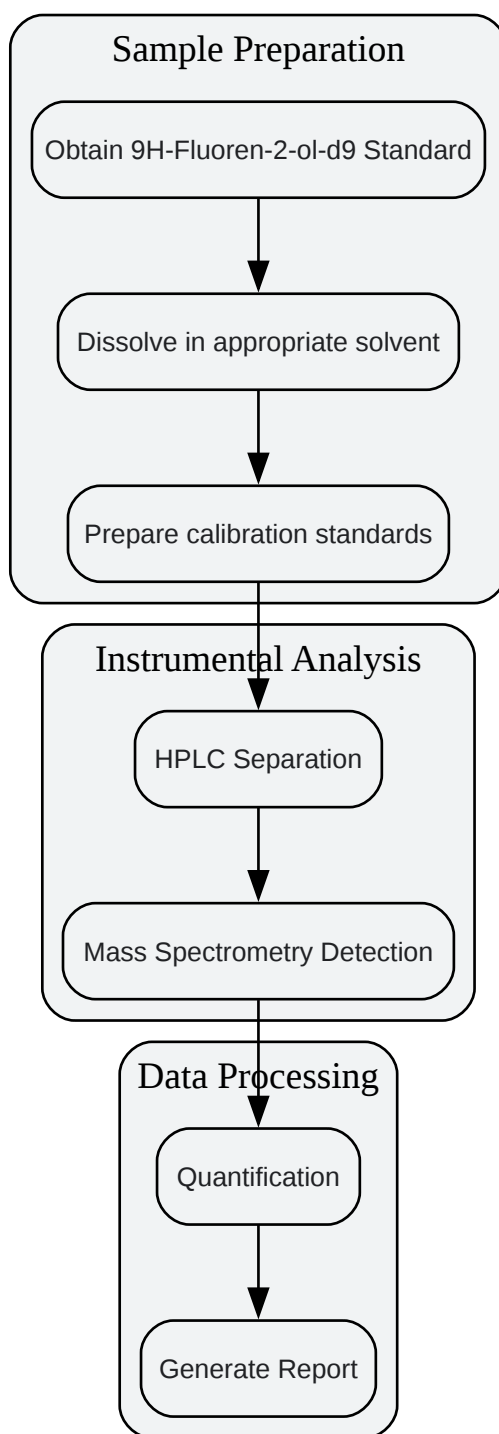
## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis specifically for **9H-Fluoren-2-ol-d9** are not readily available in the public domain. Researchers utilizing this compound would typically adapt established methods for similar fluorene derivatives, incorporating techniques such as High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy for characterization. The specific parameters for these experiments would require development and validation based on the research context.

## Visualizations

Due to the absence of published studies detailing specific signaling pathways or complex experimental workflows involving **9H-Fluoren-2-ol-d9**, the creation of meaningful diagrams as requested is not feasible at this time. The generation of such visualizations would necessitate experimental data that is not currently available.

For reference in designing experimental workflows, a generalized process for the analysis of a deuterated standard is outlined below.



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Caption: Generalized workflow for the analytical use of a deuterated standard.

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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. scbt.com [scbt.com]
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